

4-Methylbenzyl acetate CAS number and synonyms

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Compound of Interest

Compound Name: 4-Methylbenzyl acetate

Cat. No.: B1678904

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4-Methylbenzyl Acetate: A Technical Overview

CAS Number: 2216-45-7

Synonyms: p-Methylbenzyl acetate, Acetic acid 4-methylbenzyl ester, p-Tolylbenzyl acetate, (4-Methylphenyl)methyl acetate

This technical guide provides a comprehensive overview of **4-Methylbenzyl acetate**, a compound of interest for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, outlines a common synthesis protocol, and discusses its analytical determination.

Core Data

4-Methylbenzyl acetate is an organic compound with a range of applications, primarily in the fragrance and flavor industries.^[1] Below is a summary of its key quantitative data.

Property	Value	Reference
Molecular Formula	C10H12O2	[2]
Molecular Weight	164.20 g/mol	[2]
Boiling Point	224-225 °C at 760 mmHg	[3]
Density	1.03 g/cm ³	[2]
Refractive Index	1.501	[2]
LogP	2.39	[2]
Solubility	Almost insoluble in water; soluble in alcohol and oils.	[2]

Synthesis Protocol

A common method for the synthesis of **4-Methylbenzyl acetate** is through the acetylation of 4-methylbenzyl alcohol.[2] The following is a representative experimental protocol.

Materials:

- 4-Methylbenzyl alcohol
- Acetic anhydride
- Pyridine (catalyst)
- Diethyl ether (solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Heating mantle and magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-methylbenzyl alcohol in diethyl ether.
- Add a stoichiometric excess of acetic anhydride to the solution.
- Slowly add a catalytic amount of pyridine to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully quench the excess acetic anhydride by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **4-Methylbenzyl acetate**.
- The crude product can be further purified by vacuum distillation or column chromatography.

Analytical Methodology

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **4-Methylbenzyl acetate**.^[4]

HPLC Conditions:

- Column: C18 reverse-phase column
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Detection: UV detection at a wavelength of approximately 254 nm.
- Injection Volume: 10-20 µL

- Flow Rate: 1.0 mL/min

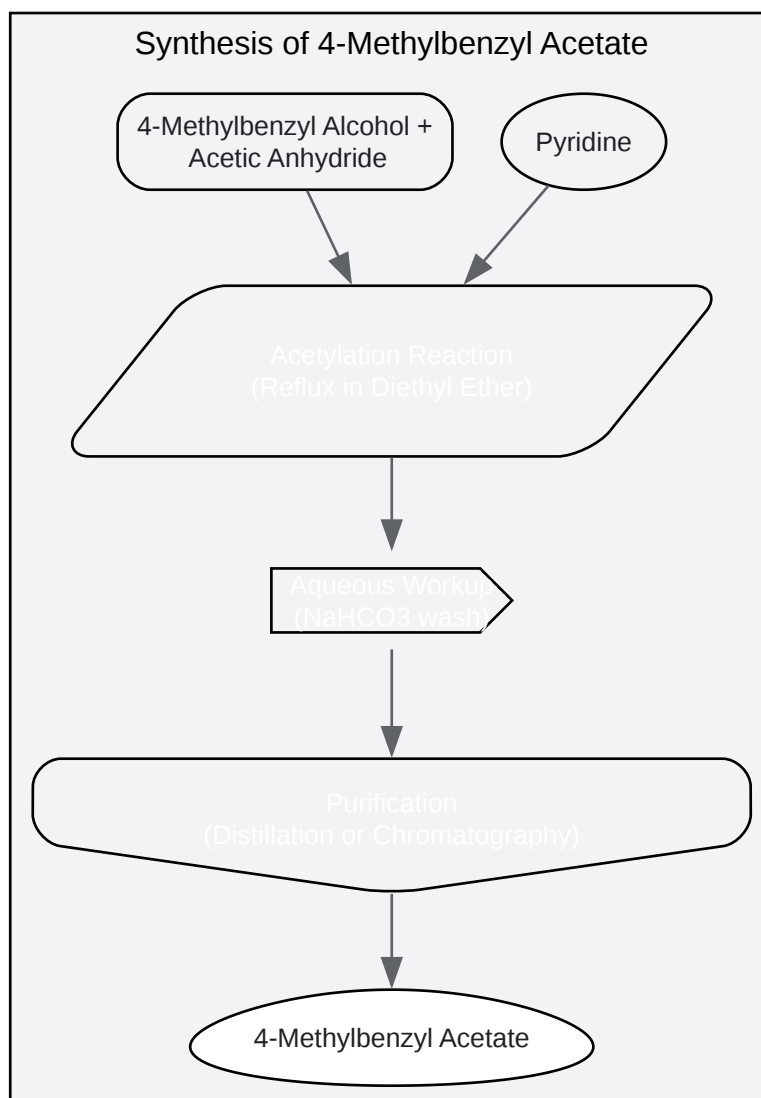
This method can be adapted for purity assessment and quantification of **4-Methylbenzyl acetate** in various matrices.

Biological Activity and Drug Development Applications

Currently, there is limited publicly available information regarding the specific biological activities of **4-Methylbenzyl acetate** in the context of drug development. Toxicological studies have been conducted, primarily to assess its safety as a fragrance ingredient.[5] These studies indicate low acute toxicity.[1] However, its pharmacological effects and potential as a therapeutic agent have not been extensively investigated. Researchers interested in this compound for drug development purposes would need to conduct exploratory studies to determine any relevant biological targets or pathways.

Visualizations

As there are no established signaling pathways involving **4-Methylbenzyl acetate** in the current body of scientific literature, the following diagram illustrates a generalized workflow for its chemical synthesis.



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Caption: A flowchart illustrating the key steps in the synthesis of **4-Methylbenzyl acetate**.

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